

Application Notes and Technical Guide: Pigment Yellow 65 (Permanent Yellow RN)

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Compound of Interest

Compound Name: *Permanent Yellow Rn*

CAS No.: *6528-34-3*

Cat. No.: *B1584935*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of the organic pigment commonly known by the trade name "**Permanent Yellow RN**," which is chemically identified as Pigment Yellow 65 (CI 11740). While this pigment exhibits desirable properties such as high lightfastness and stability in various media, this guide will critically analyze its characteristics in the context of cosmetic and personal care product formulation. The primary focus will be on its physicochemical properties, established industrial uses, and a determinative review of its regulatory status and the associated toxicological data for cosmetic applications. The explicit aim is to provide researchers and formulators with the necessary information to make informed, scientifically sound, and regulatory-compliant decisions regarding its potential use.

Identification and Physicochemical Properties

"**Permanent Yellow RN**" is a trade name for a monoazo pigment. Based on chemical databases and supplier information, this name is most consistently associated with C.I. Pigment Yellow 65.

- INCI Name: Not established, as it is not an approved cosmetic ingredient in major jurisdictions. If approved, it would likely be CI 11740.
- Chemical Name: 2-[(4-methoxy-2-nitrophenyl)azo]-N-(2-methoxyphenyl)-3-oxo-butanamide[1].
- Chemical Class: Monoazo Pigment.

The inherent properties of a colorant are critical to its function and stability in a given formulation. Pigment Yellow 65 possesses characteristics that make it a robust pigment for industrial applications; however, these do not automatically qualify it for cosmetic use.

Property	Value / Description	Source(s)
Colour Index (CI) Name	Pigment Yellow 65	[2][3]
CI Number	11740	[2][3]
CAS Number	6528-34-3	[2][3]
EINECS Number	229-419-9	[2][3]
Molecular Formula	C ₁₈ H ₁₈ N ₄ O ₆	[1][2]
Molecular Weight	386.36 g/mol	[1][2]
Appearance	Yellow to dark orange solid powder.	[1][2]
Shade	Reddish yellow.	[3]
Light Fastness (Scale 1-8)	6	[2][3]
Heat Resistance	~160-180 °C	[2][3]
Water Resistance	5 (Excellent)	[2]
Oil Resistance	5 (Excellent)	[2]
Acid Resistance	5 (Excellent)	[3]
Alkali Resistance	5 (Excellent)	[3]
Solubility	Insoluble in water (1.9 µg/L at 25°C); slightly soluble in chloroform. As a pigment, it is intended to be dispersed, not dissolved.	[1]

Established Industrial (Non-Cosmetic) Applications

The primary utility of Pigment Yellow 65 is derived from its stability and color strength in non-cosmetic systems. It is widely used in:

- **Paints and Coatings:** Including water-based decorative paints, solvent-based paints, and industrial coil coatings[3]. Its high hiding power and resistance to environmental factors are

advantageous here.

- **Printing Inks:** Utilized in water-based inks due to its good dispersibility and fastness properties[3][4].
- **Other Uses:** It also finds application in the coloring of rubber, latex, and certain cultural and educational supplies[2].

These applications underscore the pigment's inherent stability but do not provide the necessary safety validation for direct, leave-on application to human skin.

Regulatory Status and Implications for Cosmetic Use

This is the most critical section for any formulator or researcher. A colorant's inclusion in a cosmetic formulation is strictly governed by national and regional regulatory bodies.

As of the date of this document, Pigment Yellow 65 (CI 11740) is NOT an approved colorant for use in cosmetic products in the European Union or the United States.

- **European Union:** The list of colorants allowed in cosmetic products is detailed in Annex IV of the EU Cosmetics Regulation (EC) No 1223/2009. A thorough review of this annex confirms that CI 11740 is not listed. Therefore, its use in cosmetics is prohibited in the EU market[5][6][7].
- **United States:** The U.S. Food and Drug Administration (FDA) regulates color additives used in food, drugs, and cosmetics. Each color additive must be explicitly listed and approved under 21 CFR Parts 73, 74, and 82 for its intended use. CI 11740 is not on the list of FDA-approved color additives for cosmetic use[8].
- **Other Regions:** A review of a draft list of colorants for cosmetic products in China also shows the absence of CI 11740 in the categories for general cosmetic use[9].

Causality and Trustworthiness: The absence of this pigment from these positive lists is a definitive indicator of its regulatory status. It is not a matter of it being "untested"; rather, it has not undergone the rigorous safety and toxicological evaluation required for cosmetic approval or has failed to meet the necessary standards. Placing a product on the market containing an

unapproved colorant is a serious compliance violation. Researchers must prioritize globally recognized and approved ingredients to ensure product safety and legality.

Toxicological Profile and Safety Assessment

The available toxicological data for Pigment Yellow 65 and related pigments is derived from industrial chemical safety assessments, not from studies designed to evaluate cosmetic use.

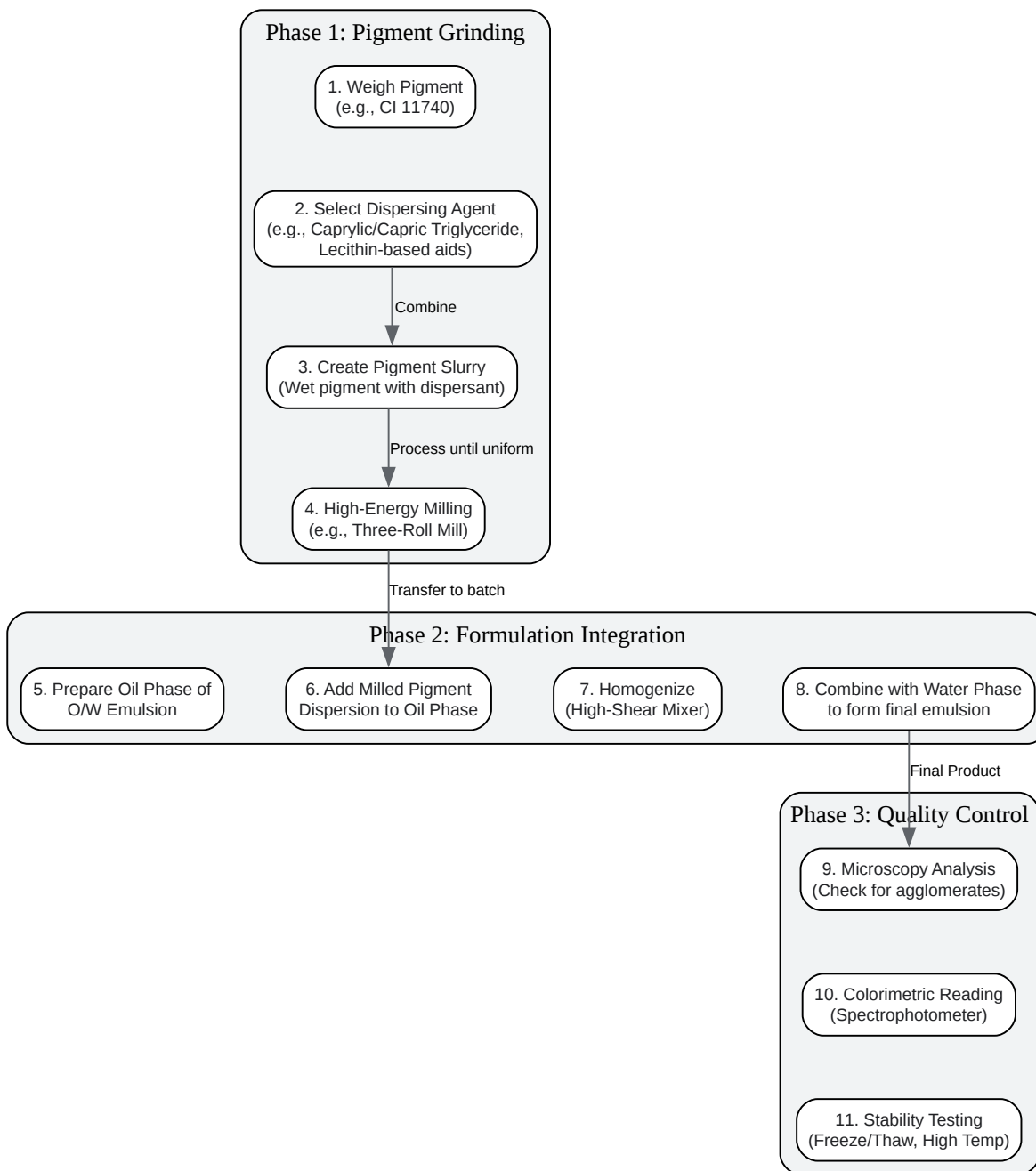
- **General Toxicity:** Material Safety Data Sheets (MSDS) for the related Pigment Yellow 17 indicate that it may be harmful if swallowed and can cause irritation to the eyes, skin, and respiratory tract upon prolonged or repeated contact in its powdered form[10].
- **Dermal Safety Gap:** Critically, there is a lack of published, authoritative studies on the specific endpoints required for cosmetic safety assessment. These include:
 - **Dermal absorption:** The extent to which the pigment or its potential metabolites can penetrate the skin.
 - **Skin irritation and corrosion:** Standardized patch testing to evaluate irritancy potential.
 - **Skin sensitization:** Assays to determine allergenic potential (e.g., Local Lymph Node Assay).
 - **Phototoxicity:** Evaluation of adverse reactions upon exposure to UV light.
 - **Genotoxicity and Carcinogenicity:** While some data exists for related diarylide pigments suggesting non-bioavailability of certain carcinogenic precursors, this cannot be extrapolated to Pigment Yellow 65 without specific studies.

Expert Conclusion: Without a comprehensive safety dossier addressing these dermal endpoints, the ingredient cannot be considered safe for cosmetic formulation. The precautionary principle dictates that a lack of safety data must be interpreted as a potential for risk.

Technical Formulation & Dispersion Workflow (A Theoretical Perspective)

While Pigment Yellow 65 is not approved for cosmetic use, understanding the process of incorporating an insoluble pigment is a valuable scientific exercise. Should a similar, approved pigment be used, the following workflow would apply. The primary challenge is achieving a fine, homogenous, and stable dispersion to ensure uniform color and prevent agglomeration.

Workflow: Pigment Dispersion for Cosmetic Emulsions



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Caption: General workflow for incorporating an insoluble pigment into a cosmetic emulsion.

Causality in Dispersion:

- **Wetting/Dispersion Agent:** A low-viscosity, non-polar carrier like Caprylic/Capric Triglyceride is chosen to wet the surface of the hydrophobic pigment particles, displacing air and reducing the initial energy required for dispersion[11].
- **High-Shear Milling:** Mechanical force (e.g., from a three-roll mill or bead mill) is essential to break down pigment agglomerates into primary particles or fine aggregates. This increases the surface area and color strength[12].
- **Stabilization:** Dispersing aids adsorb to the pigment surface, creating a steric or electrostatic barrier that prevents the particles from re-agglomerating in the final formulation, which would lead to color shifts, speckling, and poor texture[12][13].

Conclusion and Recommendations for Researchers

The trade name "**Permanent Yellow RN**" predominantly refers to Pigment Yellow 65 (CI 11740), an organic pigment with robust performance in industrial applications such as paints and inks. However, this technical review concludes with a strong cautionary note for cosmetic scientists and product developers:

- **Regulatory Non-Compliance:** Pigment Yellow 65 (CI 11740) is not an authorized colorant for cosmetic products in the European Union and the United States. Its use in formulations intended for these markets is prohibited.
- **Lack of Safety Validation:** There is no sufficient, publicly available toxicological dossier to support its safety for dermal applications. The absence of data on skin irritation, sensitization, and absorption precludes its use under the safety standards of the cosmetics industry.
- **Prioritize Approved Ingredients:** Researchers and formulators must exclusively use colorants listed in the positive lists of their target markets (e.g., Annex IV of the EU Cosmetics Regulation, FDA's approved list). This is a foundational principle of safe and legal cosmetic development.

This document serves as an authoritative guide grounded in current regulatory and scientific knowledge. Any consideration of "**Permanent Yellow RN**" for cosmetic use should be halted in

favor of compliant and demonstrably safe alternatives.

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